

Molecular weight and formula of 1,1-Dichloro-2,2-dimethylpropane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Dichloro-2,2-dimethylpropane

Cat. No.: B13094440

[Get Quote](#)

An In-depth Technical Guide to 1,1-Dichloro-2,2-dimethylpropane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, a proposed synthesis protocol, and safety information for **1,1-dichloro-2,2-dimethylpropane**. This document is intended to serve as a valuable resource for professionals in chemical research and development.

Chemical Identity and Physical Properties

1,1-Dichloro-2,2-dimethylpropane, also known as neopentyl dichloride, is a halogenated alkane. Its core chemical and physical properties are summarized below.

Table 1: Chemical Identity of **1,1-Dichloro-2,2-dimethylpropane**

Identifier	Value
Chemical Name	1,1-Dichloro-2,2-dimethylpropane
Synonyms	Neopentyl dichloride
Molecular Formula	C ₅ H ₁₀ Cl ₂ [1]
Molecular Weight	141.039 g/mol [1]
CAS Number	29559-54-4[1][2]

Table 2: Physical Properties of **1,1-Dichloro-2,2-dimethylpropane**

Property	Value
Physical State	Liquid (predicted)
Boiling Point	126.8 °C (Predicted)
Melting Point	-34.7 °C (Predicted)
Density	1.0±0.1 g/cm ³ (Predicted)
Flash Point	25.3 °C (Predicted)

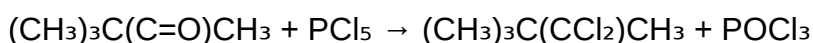
Chemical Structure:

Caption: Chemical structure of **1,1-Dichloro-2,2-dimethylpropane**.

Proposed Synthesis Protocol

A specific, detailed experimental protocol for the synthesis of **1,1-dichloro-2,2-dimethylpropane** is not readily available in the peer-reviewed literature. However, a plausible and effective route is the reaction of pinacolone (3,3-dimethyl-2-butanone) with a chlorinating agent such as phosphorus pentachloride (PCl₅). This is a general and well-established method for the conversion of ketones to geminal dichlorides.

Reaction:



Experimental Methodology

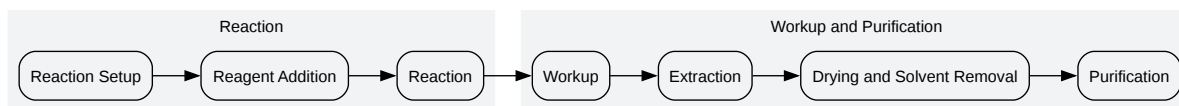
Materials:

- Pinacolone (3,3-dimethyl-2-butanone)
- Phosphorus pentachloride (PCl_5)
- Anhydrous diethyl ether
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a fume hood, equip a dry 250 mL three-necked round-bottom flask with a magnetic stirrer, a reflux condenser, and a dropping funnel. Ensure all glassware is thoroughly dried to prevent the decomposition of phosphorus pentachloride.

- **Reagent Addition:** Charge the flask with phosphorus pentachloride (1.1 molar equivalents). Slowly add a solution of pinacolone (1.0 molar equivalent) in anhydrous diethyl ether via the dropping funnel with gentle stirring. The reaction is exothermic, and the addition rate should be controlled to maintain a gentle reflux.
- **Reaction:** After the addition is complete, heat the mixture to a gentle reflux using a heating mantle and maintain for 2-3 hours, or until the reaction is complete (monitored by TLC or GC).
- **Workup:** Cool the reaction mixture to room temperature and then carefully pour it over crushed ice. This will hydrolyze the excess phosphorus pentachloride and the phosphorus oxychloride byproduct.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer sequentially with cold water, saturated sodium bicarbonate solution (to neutralize any remaining acid), and finally with brine.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate. Filter off the drying agent and remove the diethyl ether using a rotary evaporator.
- **Purification:** The crude **1,1-dichloro-2,2-dimethylpropane** can be purified by fractional distillation under reduced pressure.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. propane, 1,1-dichloro-2,2-dimethyl- [webbook.nist.gov]
- 2. 1,1-DICHLORO-2,2-DIMETHYLPROPANE | 29559-54-4 [chemicalbook.com]
- To cite this document: BenchChem. [Molecular weight and formula of 1,1-Dichloro-2,2-dimethylpropane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13094440#molecular-weight-and-formula-of-1-1-dichloro-2-2-dimethylpropane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com